

Assessing the Long-Term Preclinical Safety of LCZ696: A Comparative Guide

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Compound of Interest

Compound Name: Lcz696

Cat. No.: B16079192

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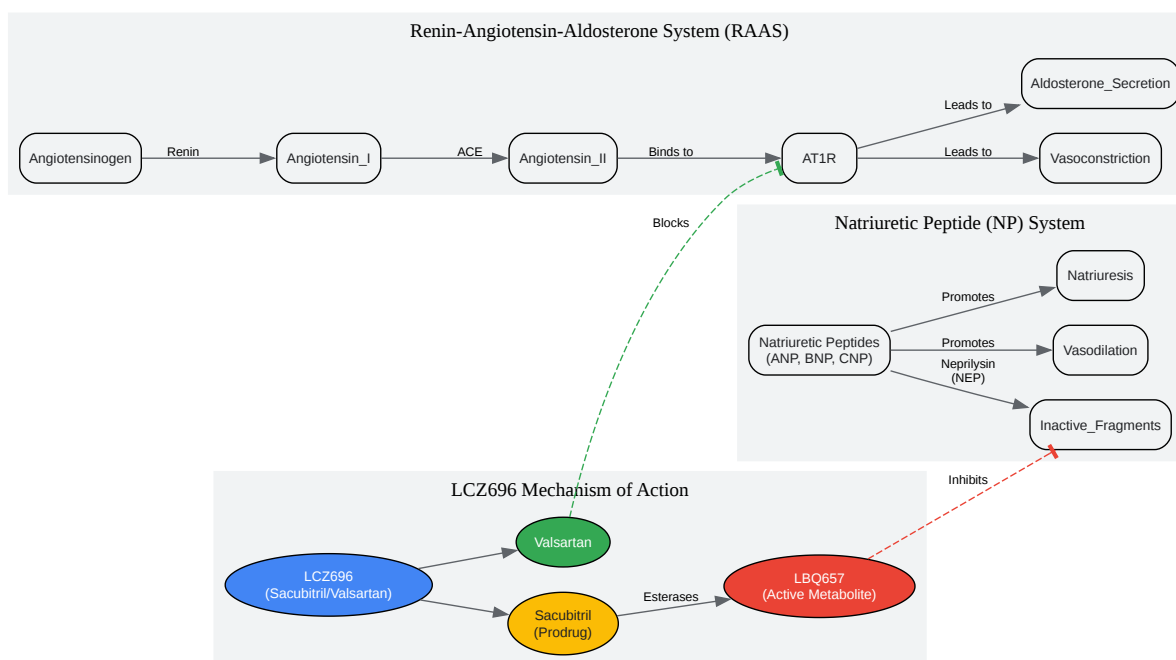
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the long-term preclinical safety profile of **LCZ696** (sacubitril/valsartan), a first-in-class angiotensin receptor-neprilysin inhibitor (ARNI), with its components, valsartan (an angiotensin II receptor blocker, ARB), and enalapril (an angiotensin-converting enzyme inhibitor, ACEi). The information presented is based on data from nonclinical studies submitted to regulatory agencies and available in the public domain.

Executive Summary

LCZ696 has undergone a comprehensive preclinical safety evaluation to support its clinical development and approval for the treatment of heart failure. Long-term toxicology studies, including carcinogenicity and reproductive and developmental toxicity assessments, have been conducted in various animal models. This guide summarizes the key findings from these studies and places them in the context of the known preclinical safety profiles of valsartan and enalapril. Overall, the long-term preclinical safety profile of **LCZ696** is well-characterized, and the observed toxicities are largely attributable to the known pharmacology of its components, particularly the angiotensin receptor blockade by valsartan.

Signaling Pathway of LCZ696



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Caption: Mechanism of action of **LCZ696** (sacubitril/valsartan).

Long-Term Toxicity Studies Carcinogenicity

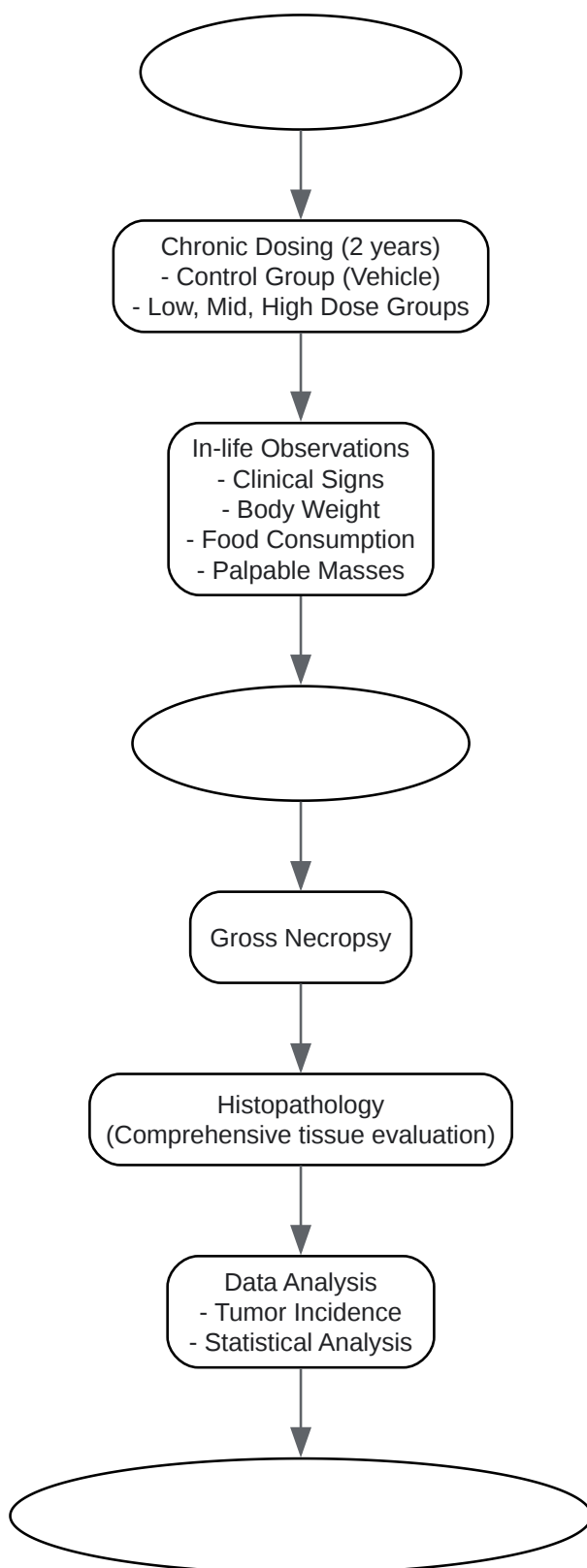
Two-year carcinogenicity studies are a standard component of the preclinical safety assessment for new drugs intended for chronic use. These studies evaluate the potential of a drug to cause cancer in rodents.

Table 1: Summary of 2-Year Rodent Carcinogenicity Studies

Compound	Species	Dose Levels (mg/kg/day)	Key Findings	No Observed Adverse Effect Level (NOAEL) for Carcinogenicity
Sacubitril	Rat	Not specified in available results	No drug-related neoplasms observed. [1]	Not specified in available results
Mouse	Not specified in available results	No drug-related neoplasms observed. [1]	Not specified in available results	
Valsartan	Rat	Previously assessed	No evidence of carcinogenicity.	Not specified in available results
Mouse	Previously assessed	No evidence of carcinogenicity.	Not specified in available results	
Enalapril	Rat	Not specified in available results	No evidence of carcinogenicity.	90 mg/kg/day [2]
Mouse	Not specified in available results	No evidence of carcinogenicity.	90 - 180 mg/kg/day [2]	

Experimental Protocol: 2-Year Rodent Carcinogenicity Bioassay (General Protocol)

A standardized protocol is typically followed for these studies, as outlined by regulatory agencies like the FDA.



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Caption: General workflow for a 2-year rodent carcinogenicity study.

- **Test System:** Male and female rats and mice of a specified strain.
- **Dose Administration:** The test compound is typically administered daily in the diet or by gavage for the majority of the animal's lifespan (approximately 24 months).
- **Dose Selection:** Dose levels are selected based on results from shorter-term toxicity studies to establish a maximum tolerated dose (MTD), a low dose that provides a significant multiple of the expected human clinical exposure, and an intermediate dose.
- **Observations:** Animals are monitored daily for clinical signs of toxicity. Body weight and food consumption are measured regularly.
- **Pathology:** At the end of the study, all animals undergo a complete necropsy, and a comprehensive list of tissues and organs is examined microscopically for evidence of neoplastic and non-neoplastic changes.
- **Data Analysis:** The incidence of tumors in the treated groups is compared to the control group using appropriate statistical methods.

Reproductive and Developmental Toxicity

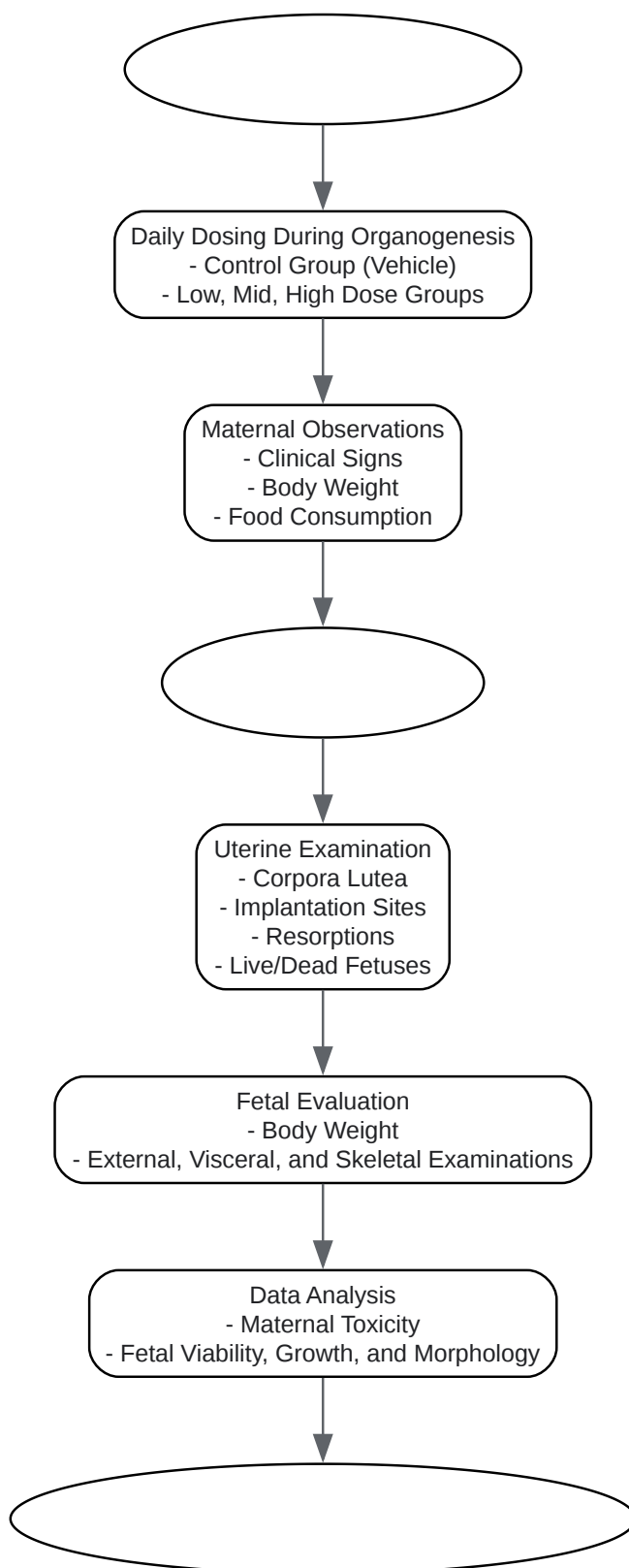
These studies are designed to assess the potential effects of a drug on all stages of reproduction, from fertility to postnatal development.

Table 2: Summary of Reproductive and Developmental Toxicity Studies

Compound	Species	Study Type	No Observed Adverse Effect Level (NOAEL) - Maternal Toxicity (mg/kg/day)	No Observed Adverse Effect Level (NOAEL) - Fetal/Developmental Toxicity (mg/kg/day)	Key Findings
LCZ696	Rat	Embryo-Fetal Development	Not specified in available results	30 ^[1]	Increased embryo-fetal lethality. ^[1]
Rabbit	Embryo-Fetal Development	Not specified in available results	3 ^[1]	Increased embryo-fetal lethality; teratogenic (hydrocephaly) at maternally toxic doses ≥ 10 mg/kg/day. ^[1]	
Valsartan	Rat	Fertility & Early Embryonic Development	Not specified in available results	Not applicable	No adverse effects on reproductive performance.
Rat	Embryo-Fetal Development	Not specified in available results	Not specified in available results	Decreased fetal weight, pup birth weight, and survival at maternally toxic doses.	

Rabbit	Embryo-Fetal Development	Not specified in available results	Not specified in available results	Fetotoxicity (resorptions, litter loss, abortions, low body weight) associated with maternal toxicity.[3]	
Enalapril	Rat	Fertility	90	Not applicable	No effects on fertility.[2]
Rat	Embryo-Fetal Development	Not specified in available results	200[4]	Fetotoxicity at higher doses (LOAEL: 1,200 mg/kg/day). [2] Effects on postnatal development at lower doses (LOAEL: 30 mg/kg/day). [2]	
Rabbit	Embryo-Fetal Development	<1 (LOAEL: 1 mg/kg/day)[2]	<1 (LOAEL: 1 mg/kg/day)[2]	Fetotoxicity and maternal toxicity observed.[2] No teratogenic effects.[2]	

Experimental Protocol: Embryo-Fetal Development Study (General Protocol)



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Caption: General workflow for an embryo-fetal development toxicity study.

- **Test System:** Pregnant female animals of at least two species (typically rats and rabbits).
- **Dose Administration:** The test drug is administered daily during the period of major organogenesis.
- **Maternal Evaluation:** Dams are observed for signs of toxicity, and body weight and food consumption are monitored.
- **Fetal Evaluation:** Near the end of gestation, fetuses are delivered by cesarean section and are examined for external, visceral, and skeletal malformations and variations. The number of live and dead fetuses, resorptions, and corpora lutea are also recorded.
- **Data Analysis:** The incidence of fetal abnormalities and other developmental parameters in the treated groups are compared to the control group. Maternal and developmental NOAELs are established.

Conclusion

The long-term preclinical safety profile of **LCZ696** has been thoroughly investigated. The findings from carcinogenicity studies with the sacubitril component were negative. The observed reproductive and developmental toxicities of **LCZ696** are consistent with the known effects of angiotensin receptor blockade by valsartan. This includes an increased risk of embryo-fetal lethality and, in rabbits, a teratogenic effect (hydrocephaly) at maternally toxic doses. These effects are considered a class effect for drugs that interfere with the renin-angiotensin system.

When compared to enalapril, another inhibitor of the renin-angiotensin system, the preclinical reproductive and developmental toxicity profiles show some similarities, with both classes of drugs demonstrating fetotoxicity. The preclinical data for **LCZ696**, in conjunction with extensive clinical trial data, support its long-term use in the approved patient populations, with appropriate warnings and precautions related to pregnancy. This comparative guide provides researchers and drug development professionals with a consolidated overview of the key long-term preclinical safety findings for **LCZ696** and its relevant comparators.

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References

- [1. accessdata.fda.gov](https://accessdata.fda.gov) [accessdata.fda.gov]
- [2. organon.com](https://organon.com) [organon.com]
- [3. Maternotoxicity and fetotoxicity of an angiotensin-converting enzyme inhibitor, enalapril, in rabbits - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. organon.com](https://organon.com) [organon.com]
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